

# Application of Methyl Benzoate in Perfumery and Fragrance Chemistry Research

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## Compound of Interest

Compound Name: Methyl benzoate

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

**Methyl benzoate** ( $C_8H_8O_2$ ) is an aromatic ester recognized for its characteristic sweet, floral, and fruity aroma, often with phenolic and balsamic undertones.[1][2] It is a key component in the creation of various fragrances, particularly in imparting depth and elegance to white floral accords.[3][4] Naturally present in essential oils such as ylang-ylang, tuberose, and clove, **methyl benzoate** is also synthesized for wide application in perfumery, cosmetics, and as a flavoring agent.[5][6] Its versatility allows it to serve as a middle note in perfume compositions, bridging top and heart notes for a seamless scent transition.[1][2] This document provides detailed application notes and experimental protocols for the use of **methyl benzoate** in fragrance chemistry research.

## Physicochemical Properties and Specifications

**Methyl benzoate**'s utility in perfumery is largely dictated by its physical and chemical properties, which are summarized below.

| Property                           | Value   | References |
|------------------------------------|---|------------|
| Molecular Formula                  | C <sub>8</sub> H <sub>8</sub> O <sub>2</sub>  | [7]        |
| Molecular Weight                   | 136.15 g/mol  | [7]        |
| Appearance                         | Colorless oily liquid   | [7][8]     |
| Odor Profile                       | Sweet, fruity, floral (ylang-ylang, tuberose), with phenolic and balsamic nuances.      | [1]        |
| Boiling Point                      | 199.6 °C (391.3 °F; 472.8 K)  | [9]        |
| Melting Point                      | -12.5 °C (9.5 °F; 260.6 K)  | [9]        |
| Density                            | 1.0837 g/cm <sup>3</sup>  | [9]        |
| Refractive Index (n <sub>D</sub> ) | 1.5164  | [9]        |
| Flash Point                        | 82 °C (180 °F; 355 K)   | [9]        |
| Vapor Pressure                     | 0.38 mm Hg at 25 °C   | [8]        |
| Solubility                         | Poorly soluble in water; miscible with organic solvents like ethanol and diethyl ether. | [8][9]     |
| Log P                              | 2.1   | [8]        |
| CAS Number                         | 93-58-3   | [7]        |
| FEMA Number                        | 2683  | [7]        |

## Applications in Perfumery

**Methyl benzoate** is a versatile ingredient in a perfumer's palette.

- **Floral Accords:** It is extensively used to create and enhance white floral fragrances, such as ylang-ylang, jasmine, tuberose, and mimosa.[3][4]
- **Middle Note:** Its moderate volatility makes it an excellent middle or heart note, providing the core character of a fragrance after the top notes have dissipated.[1]

- **Blending and Harmony:** It blends well with a variety of other fragrance ingredients, including citrus top notes and woody or vanilla base notes, contributing to a well-rounded and harmonious scent profile.<sup>[1]</sup>
- **Scented Products:** Beyond fine fragrances, **methyl benzoate** is incorporated into a wide range of scented consumer products, including lotions, soaps, candles, and air fresheners.<sup>[1]</sup>

## Natural Occurrence

The concentration of **methyl benzoate** in natural essential oils can vary. A notable example is its presence in different fractions of ylang-ylang oil.

| Ylang-Ylang Oil Fraction | Methyl Benzoate Concentration (%) | References      |
|--------------------------|-----------------------------------|-----------------|
| Extra                    | 4 - 9                             | <sup>[1]</sup>  |
| I                        | Not specified                     |                 |
| II                       | Not specified                     |                 |
| III                      | 3.37                              |                 |
| Complete                 | 1.31 - 8.01                       | <sup>[5]</sup>  |
| Commercial Cananga Oil   | 1.5                               | <sup>[11]</sup> |

## Experimental Protocols

### Synthesis of Methyl Benzoate via Fischer Esterification

This protocol describes the laboratory synthesis of **methyl benzoate** from benzoic acid and methanol using a strong acid catalyst.

Materials:

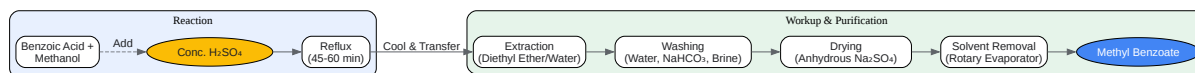
- Benzoic acid
- Methanol (anhydrous)

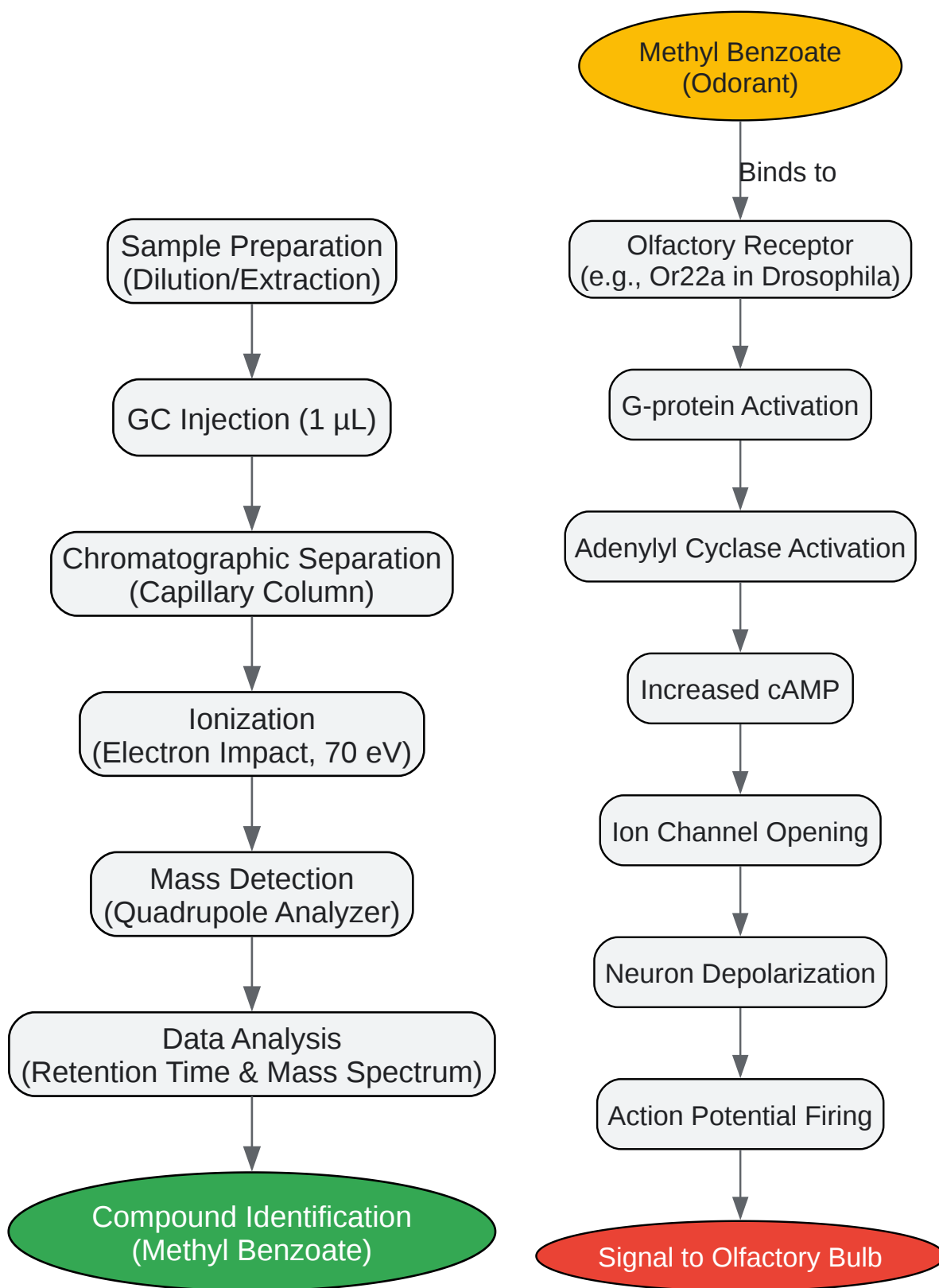
- Concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ )
- Diethyl ether
- 5% Sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Saturated sodium chloride ( $\text{NaCl}$ ) solution (brine)
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator

#### Procedure:

- Reaction Setup: In a round-bottom flask, combine 6.1 g of benzoic acid with 20 mL of methanol.[\[12\]](#)
- Catalyst Addition: Slowly and carefully add 2 mL of concentrated sulfuric acid to the mixture while swirling.[\[12\]](#)
- Reflux: Attach a reflux condenser and heat the mixture to a gentle reflux for 45-60 minutes.  
[\[12\]](#)[\[13\]](#)
- Workup - Extraction: After cooling the reaction mixture to room temperature, transfer it to a separatory funnel containing 50 mL of water.[\[12\]](#) Rinse the reaction flask with 40 mL of diethyl ether and add this to the separatory funnel.[\[12\]](#)

- Shake the funnel gently, venting frequently to release pressure. Allow the layers to separate and drain the lower aqueous layer.
- Washing: Wash the organic layer sequentially with 25 mL of water, followed by 25 mL of 5% sodium bicarbonate solution to neutralize any unreacted acid (caution: CO<sub>2</sub> evolution), and finally with 25 mL of saturated sodium chloride solution.[\[12\]](#)
- Drying: Transfer the organic layer to a clean, dry Erlenmeyer flask and add anhydrous sodium sulfate to remove residual water.
- Solvent Removal: Decant or filter the dried organic solution into a pre-weighed round-bottom flask and remove the diethyl ether using a rotary evaporator.
- Purification (Optional): The crude **methyl benzoate** can be further purified by simple distillation.[\[12\]](#)





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